

A Technical Overview of Cesium Selenate: Molar Mass and Density

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Compound of Interest

Compound Name: CESIUM SELENATE

Cat. No.: B1143492

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Cesium selenate (Cs_2SeO_4) is an inorganic compound that forms colorless rhombic crystals. [1][2] This guide provides a concise overview of its molar mass and density, fundamental properties for its application in research and various scientific fields.

Molar Mass

The molar mass of **cesium selenate** can be determined by the sum of the atomic masses of its constituent elements. The chemical formula, Cs_2SeO_4 , indicates that each molecule is composed of two cesium atoms, one selenium atom, and four oxygen atoms. [1][3][4]

The calculation is as follows:

- Cesium (Cs): $2 \times 132.905 \text{ g/mol} = 265.81 \text{ g/mol}$ [5][6][7]
- Selenium (Se): $1 \times 78.96 \text{ g/mol} = 78.96 \text{ g/mol}$ [8][9]
- Oxygen (O): $4 \times 16.00 \text{ g/mol} = 64.00 \text{ g/mol}$ [10][11][12]

Total Molar Mass of **Cesium Selenate** (Cs_2SeO_4): 408.77 g/mol [2][3][4]

Density

The density of **cesium selenate** has been experimentally determined and is a key physical property for its handling and use in various applications.

Table 1: Physicochemical Properties of **Cesium Selenate**

Property	Value	Conditions
Molar Mass	408.77 g/mol	
Density	4.45 g/cm ³	at 20°C

Data sourced from multiple chemical databases and publications.[2]

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